

Olfactory Threshold of Kahweofuran in Aqueous Solution: A Technical Guide

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Compound of Interest

Compound Name: Kahweofuran

Cat. No.: B1581755

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Abstract

Kahweofuran, a volatile sulfur-containing furan derivative, is a key aroma compound found in roasted coffee, contributing to its characteristic smoky and roasted scent.[1][2] Understanding the olfactory threshold of this compound in an aqueous solution is critical for flavor and fragrance research, quality control in the food and beverage industry, and potentially for novel applications in drug development where taste and odor masking are crucial. This technical guide provides a comprehensive overview of the methodologies available for determining the olfactory threshold of **Kahweofuran** in an aqueous solution. While a specific, universally agreed-upon threshold value for **Kahweofuran** in water is not readily available in scientific literature, this guide details the standardized experimental protocols and advanced instrumental techniques that can be employed to accurately determine this value.

Introduction to Kahweofuran

Kahweofuran (2,3-Dihydro-6-methylthieno[2,3-c]furan) is a potent aroma compound that imparts a characteristic "smoky" and "roasted" scent.[1] Its presence is significant in the overall flavor profile of coffee.[3] The organoleptic properties of **Kahweofuran** are described as sulfurous, roasted, and smoky.[1] While its solubility in water is estimated to be 280.9 mg/L at 25°C, its olfactory detection threshold, the lowest concentration at which it can be perceived by the human nose in water, has not been definitively established in published research.[1]

Quantitative Data on Olfactory Thresholds

A thorough review of scientific literature did not yield a specific olfactory threshold value for **Kahweofuran** in an aqueous solution. Compilations of odor thresholds often list numerous compounds, but a value for **Kahweofuran** is conspicuously absent.^[4] This highlights a gap in the current body of knowledge and underscores the importance of the methodologies outlined in this guide for researchers seeking to establish this critical sensory data point.

Table 1: Physicochemical and Organoleptic Properties of **Kahweofuran**

Property	Value/Description
Chemical Name	2,3-Dihydro-6-methylthieno[2,3-c]furan
Molecular Formula	C ₇ H ₈ OS
Odor Type	Sulfurous, Roasted, Smoky ^[1]
Solubility in Water	280.9 mg/L @ 25°C (estimated) ^[1]
Olfactory Threshold in Water	Not established in cited literature.

Experimental Protocols for Olfactory Threshold Determination

The determination of an olfactory threshold is a sensory science discipline that relies on human subjects as the "detectors." Standardized methods are crucial to ensure the reliability and reproducibility of the results.

Standard Method: Threshold Odor Test (e.g., SM 2150 B)

This method is a widely accepted standard for determining the threshold odor of a substance in water.^{[5][6][7]}

Objective: To determine the dilution at which the odor of **Kahweofuran** in water is just barely detectable.

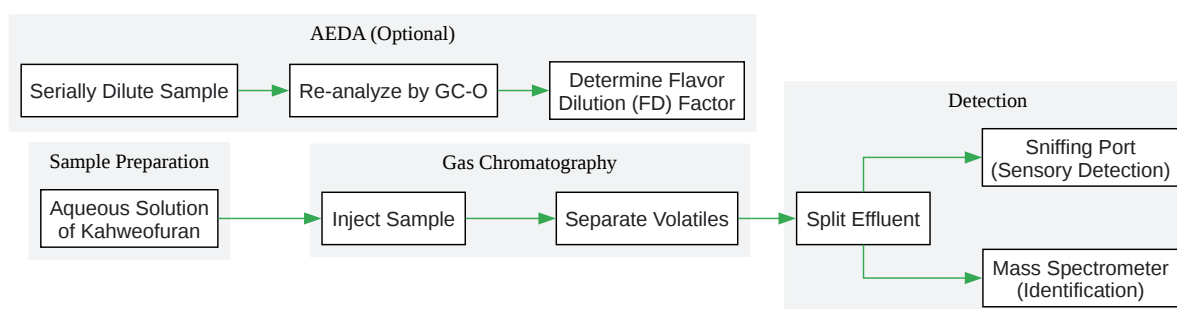
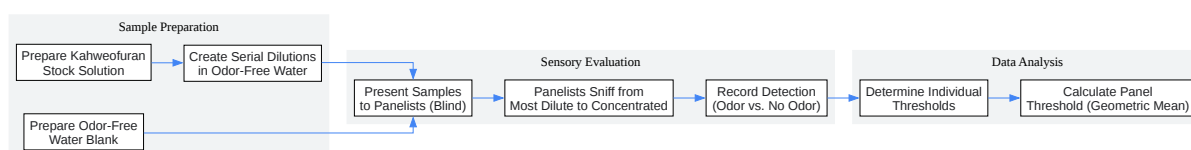
Materials:

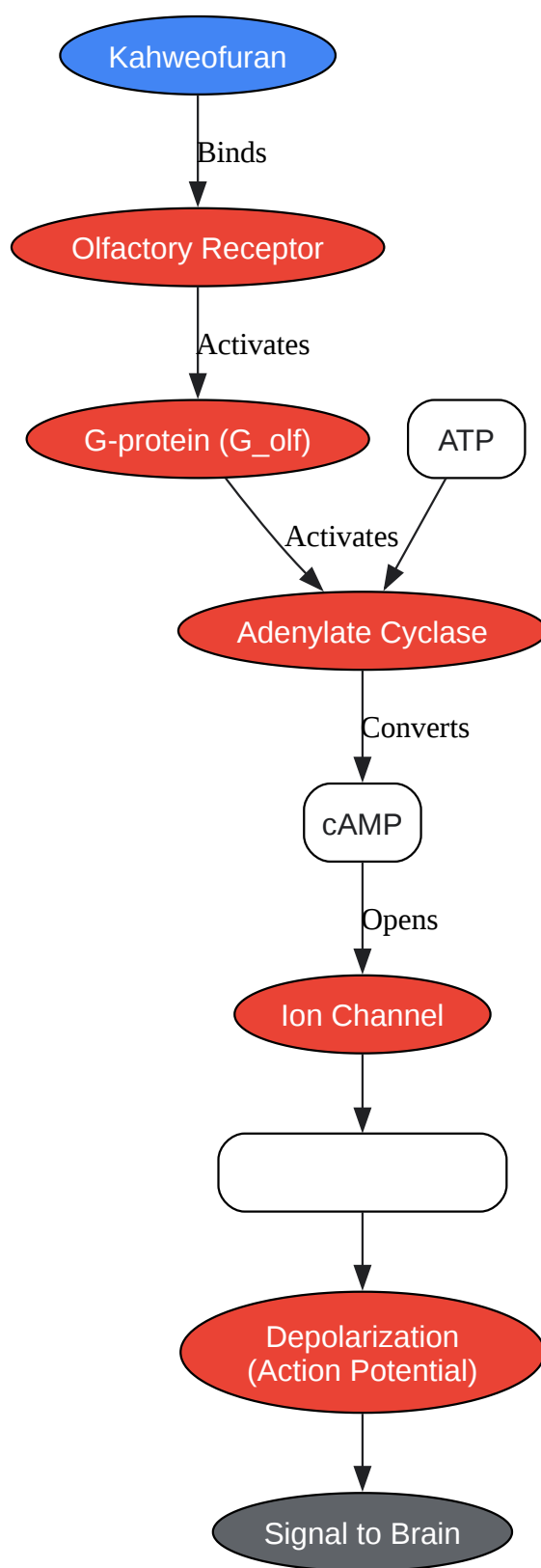
- **Kahweofuran** of high purity
- Odor-free water
- Glass bottles with glass or TFE-lined closures[5]
- Pipettes and graduated cylinders
- Constant temperature water bath (optional, for tests at elevated temperatures)[6]
- A panel of at least five trained sensory analysts[7]

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **Kahweofuran** in odor-free water. The concentration should be high enough to be clearly odorous.
 - Create a series of dilutions of the stock solution with odor-free water. The dilution factor should be systematic (e.g., a geometric progression).
 - A blank sample containing only odor-free water must be included as a reference.
- Sensory Evaluation:
 - Present the series of diluted samples and the blank to the panelists in a randomized and blind manner.
 - Panelists should start with the most dilute sample and proceed to more concentrated ones to avoid olfactory fatigue.[7]
 - For each sample, the panelist indicates whether an odor is detectable (+) or not (-).
 - The threshold is the lowest concentration at which the odor is reliably detected by the panelist.
- Data Analysis:

- The individual thresholds are collected from all panelists.
- The geometric mean of the individual thresholds is typically calculated to determine the panel's olfactory threshold.
- The result is often expressed as a Threshold Odor Number (TON), which is the ratio of the initial sample volume to the total volume after dilution.[6][7]





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